

Technical Guide: Solubility & Handling of 2-Amino-N-Hydroxybutanamide[1]

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Compound of Interest

Compound Name: 2-amino-N-hydroxybutanamide

CAS No.: 36212-74-5

Cat. No.: B1266863

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Executive Summary

2-Amino-N-hydroxybutanamide (also known as 2-aminobutyrohydroxamic acid) is an amphoteric

-amino hydroxamic acid derivative.[1] Its structural integration of a primary amine and a hydroxamic acid moiety renders it highly polar and hydrophilic.[1]

Direct Answer:

- **DMSO Solubility:**High (>50 mg/mL). DMSO is the preferred solvent for stock solutions due to its ability to disrupt intermolecular hydrogen bonding without triggering immediate hydrolysis.
- **Water Solubility:**High. However, aqueous stability is pH-dependent; long-term storage in water is discouraged due to hydrolysis risks.[1]
- **Organic Solvents:** Soluble in lower alcohols (Methanol, Ethanol); insoluble in non-polar solvents (Hexane, Diethyl Ether).

This guide details the mechanistic basis for these solubility profiles and provides a validated protocol for preparing stable stock solutions for biological assays.

Part 1: Physicochemical Profile & Solubility Mechanism

To understand the solubility behavior of **2-amino-N-hydroxybutanamide**, we must analyze its functional groups and electronic environment.[\[1\]](#)

Structural Analysis

The molecule consists of a hydrophobic ethyl tail attached to a highly polar "head" containing two hydrogen bond donors/acceptors:

- -Amine (
): Acts as a proton acceptor (base) and donor.[\[1\]](#)
- Hydroxamic Acid (
): Acts as a bidentate metal chelator and hydrogen bond donor/acceptor.[\[1\]](#)[\[2\]](#)

Key Parameters:

- Molecular Weight: 118.13 g/mol [\[3\]](#)
- LogP (Predicted): ~ -0.9 (Hydrophilic)
- pKa values:
 - Amine: ~9.0–9.5 (Protonated form
 dominating at neutral pH)
 - Hydroxamic Acid: ~8.5–9.0 (Deprotonation of
 group)[\[4\]](#)[\[5\]](#)

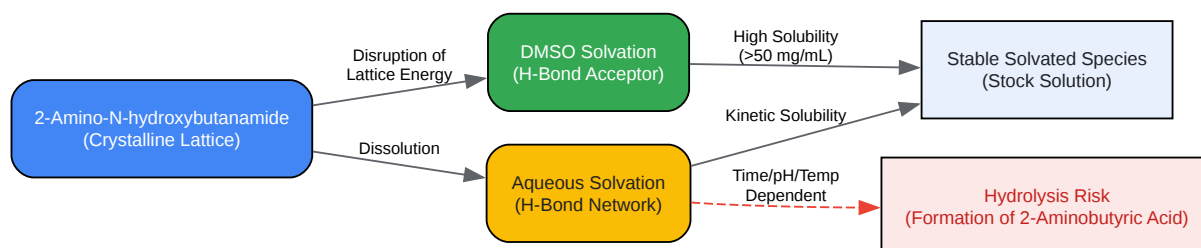
Solvation Mechanism in DMSO

Dimethyl sulfoxide (DMSO) is an aprotic polar solvent.[1] It is particularly effective for hydroxamic acids because the sulfoxide oxygen acts as a strong hydrogen bond acceptor.[1]

- Mechanism: The DMSO oxygen atom accepts hydrogen bonds from both the hydroxyl proton () and the amide proton () of the hydroxamic acid group. This effectively "solvates" the molecule, breaking the strong intermolecular hydrogen bond network that typically keeps amino-hydroxamates in a crystalline solid state.

Visualization: Solvation Dynamics

The following diagram illustrates the interaction between DMSO and the target molecule, contrasting it with the hydrolysis risk in water.



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Figure 1: Solvation pathways comparing DMSO stability vs. Aqueous hydrolysis risks.

Part 2: Solvent Compatibility Matrix[1]

The following table summarizes predicted solubility ranges based on the physicochemical properties of

-amino hydroxamic acids.

Solvent	Solubility Rating	Estimated Conc.	Usage Recommendation
DMSO	Excellent	> 50 mg/mL	Primary choice for stock solutions (100 mM).
Water	Good	> 20 mg/mL	Suitable for immediate use. ^[1] Avoid storage (hydrolysis risk). ^[1]
Methanol	Good	10–30 mg/mL	Useful for synthesis/recrystallization. ^[1] Volatility limits assay use. ^[1]
Ethanol	Moderate	5–15 mg/mL	Lower solubility than MeOH. ^[1]
DMF	Excellent	> 50 mg/mL	Alternative to DMSO, but higher toxicity for cell assays. ^[1]
Acetone	Poor	< 1 mg/mL	Not recommended. ^[1]
Hexane	Insoluble	Negligible	Used to precipitate the compound from reaction mixtures. ^[1]

Part 3: Experimental Protocols

Protocol A: Preparation of a 100 mM Stock Solution in DMSO

Objective: Create a stable, high-concentration stock for biological dilution.

Materials:

- **2-Amino-N-hydroxybutanamide** (Solid, stored at -20°C).^[1]

- Anhydrous DMSO (Grade: 99.9%, Water content <0.05%).
- Vortex mixer.[\[1\]](#)
- Desiccator.[\[1\]](#)

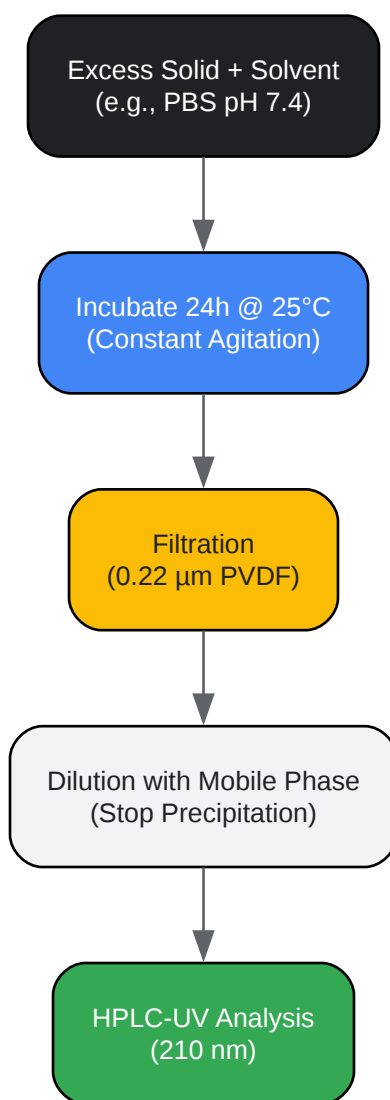
Workflow:

- Equilibration: Allow the vial of solid compound to reach room temperature inside a desiccator before opening. Why? To prevent condensation of atmospheric moisture onto the hygroscopic solid.
- Weighing: Weigh 11.81 mg of the compound into a sterile microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of Anhydrous DMSO.
- Dissolution: Vortex vigorously for 30–60 seconds. The solution should be clear and colorless.
 - Troubleshooting: If particles persist, sonicate in a water bath at ambient temperature for 2 minutes.[\[1\]](#) Do not heat above 35°C (risk of Lossen rearrangement).
- Aliquot & Storage: Divide into small aliquots (e.g., 50 L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

Protocol B: Determination of Thermodynamic Solubility (Shake-Flask Method)

If exact solubility data is required for a regulatory filing, use this self-validating protocol.[\[1\]](#)

Workflow Diagram:



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Figure 2: Workflow for thermodynamic solubility determination.[1][6]

HPLC Conditions (Suggested):

- Column: C18 Reverse Phase (Polar-embedded column preferred for hydrophilic amines).[1]
- Mobile Phase: 0.1% Trifluoroacetic acid (TFA) in Water (A) / Acetonitrile (B).[1] Gradient 5% B to 50% B.[1]
- Detection: UV at 210 nm (Amide bond absorption).[1]

Part 4: Stability & Critical Handling Directives

The Hydrolysis Trap

Hydroxamic acids are susceptible to hydrolysis, converting back to the parent carboxylic acid (2-aminobutyric acid) and hydroxylamine.

[1]

Risk Factors:

- pH: Most stable near neutral pH (6–7).[1] Rapid hydrolysis occurs in strong acid (< pH 4) or strong base (> pH 9).[1]
- Temperature: Hydrolysis rate increases significantly above 40°C.[1]
- Metal Ions: Trace iron (Fe) or Copper (Cu) can catalyze oxidation or complexation, altering solubility and apparent concentration.[1]

The "DMSO Oxidant" Warning

While DMSO is the standard solvent, it can act as a mild oxidant (similar to Swern oxidation conditions) if activated.

- Directive: Never add strong acid chlorides or anhydrides to a DMSO solution of this compound.[1]
- Hygroscopicity: DMSO absorbs water from the air.[1] A "dry" DMSO stock can become 1-2% water within hours if left uncapped, initiating slow hydrolysis of the hydroxamate.[1] Always use anhydrous DMSO and seal vials tightly.

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